

Application Notes and Protocols for 2-(3-Chlorophenyl)azetidine

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Compound of Interest

Compound Name: 2-(3-Chlorophenyl)azetidine

Cat. No.: B15147434

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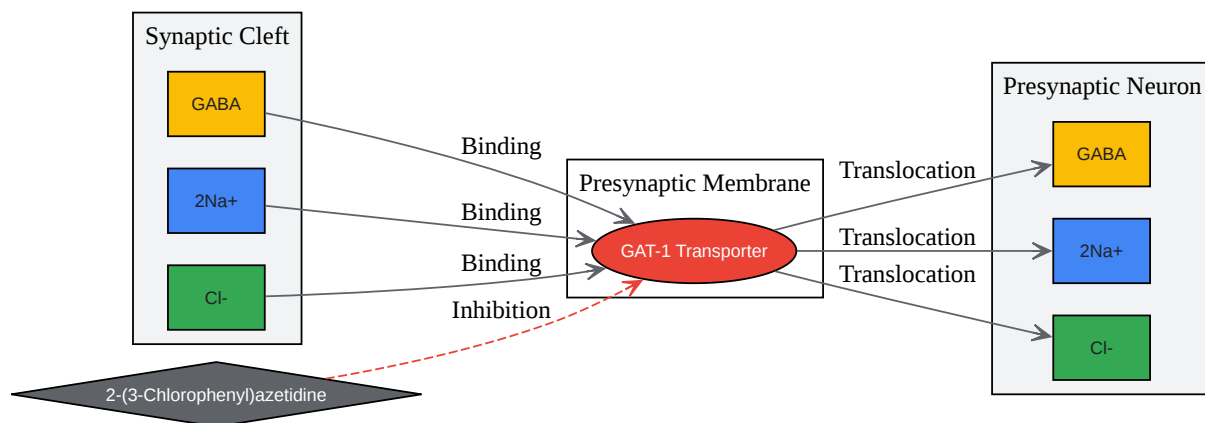
These application notes provide a comprehensive guide for the initial characterization of the biological activities of **2-(3-Chlorophenyl)azetidine**. The following protocols detail experimental designs for investigating its potential as a GABA uptake inhibitor, a cytotoxic agent against breast cancer cell lines, and an antibacterial agent.

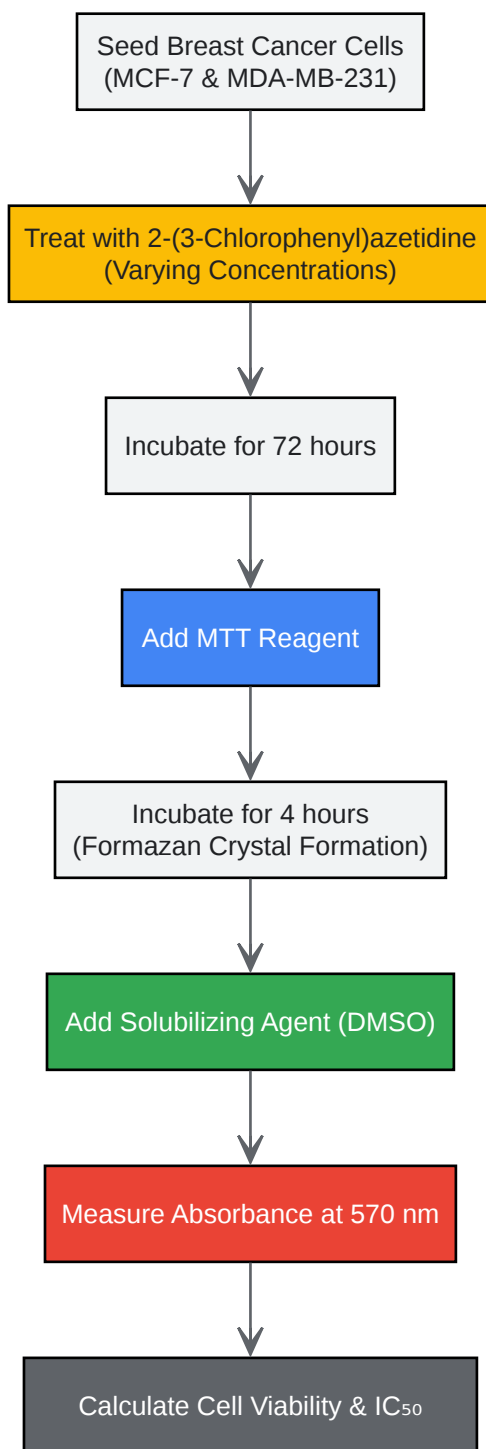
Inhibition of Gamma-Aminobutyric Acid (GABA) Uptake

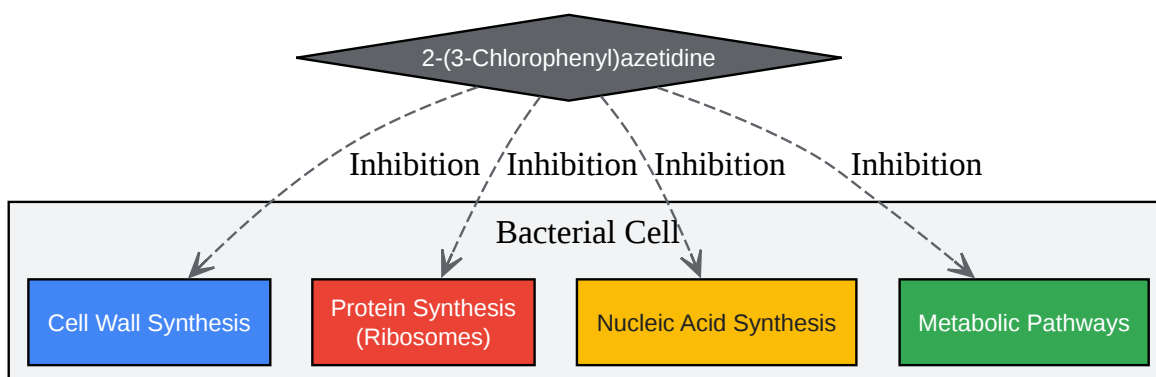
Azetidine derivatives have been shown to interact with GABA transporters. This section outlines a protocol to assess the inhibitory activity of **2-(3-Chlorophenyl)azetidine** on the human GABA transporter 1 (GAT-1).

Signaling Pathway of GAT-1

The GABA transporter 1 (GAT-1) is a sodium- and chloride-dependent transporter responsible for the reuptake of GABA from the synaptic cleft into presynaptic neurons and surrounding glial cells.^[1] This process terminates GABAergic neurotransmission and helps maintain low extracellular GABA levels. The transport cycle of GAT-1 involves the binding of two sodium ions and one chloride ion to the transporter, which increases its affinity for GABA.^{[1][2]} Upon GABA binding, the transporter undergoes a conformational change, translocating the ions and GABA across the cell membrane.







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References

- 1. Localization and Function of GABA Transporters GAT-1 and GAT-3 in the Basal Ganglia - PMC [pmc.ncbi.nlm.nih.gov]
- 2. GABA transporter type 1 - Wikipedia [en.wikipedia.org]
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